

Technical Support Center: Troubleshooting 16:0 DAP LNP Aggregation

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Compound of Interest

Compound Name: 16:0 DAP
Cat. No.: B15577071

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This technical support center provides guidance for researchers, scientists, and drug development professionals encountering aggregation issues with lipid nanoparticle (LNP) formulations containing **16:0 DAP** (1,2-dipalmitoyl-3-dimethylammonium-propane). The following information is presented in a question-and-answer format to directly address common problems.

Frequently Asked Questions (FAQs)

Q1: What is **16:0 DAP** and what is its role in LNPs?

A1: **16:0 DAP** is the shorthand for 1,2-dipalmitoyl-3-dimethylammonium-propane. It is a cationic lipid, meaning it has a persistent positive charge.[1][2] In LNP formulations, its primary role is to interact with and encapsulate negatively charged cargo, such as mRNA or siRNA, through electrostatic interactions.[3] This interaction is crucial for protecting the nucleic acid payload from degradation.[4][5] **16:0 DAP** is also described as a pH-sensitive transfection reagent.[6]

Q2: What is LNP aggregation and why is it a problem?

A2: LNP aggregation is the process where individual lipid nanoparticles clump together to form larger, subvisible or even visible particles.^[7] This is a critical issue in drug development as it can lead to reduced therapeutic efficacy by affecting cellular uptake and endosomal escape.^[7] Furthermore, aggregates can pose safety risks and are a sign of an unstable formulation.^[7]

Q3: My **16:0 DAP** LNP formulation is aggregating immediately upon formation. What are the likely causes?

A3: Immediate aggregation is often a result of suboptimal formulation or process parameters. Key factors to investigate include:

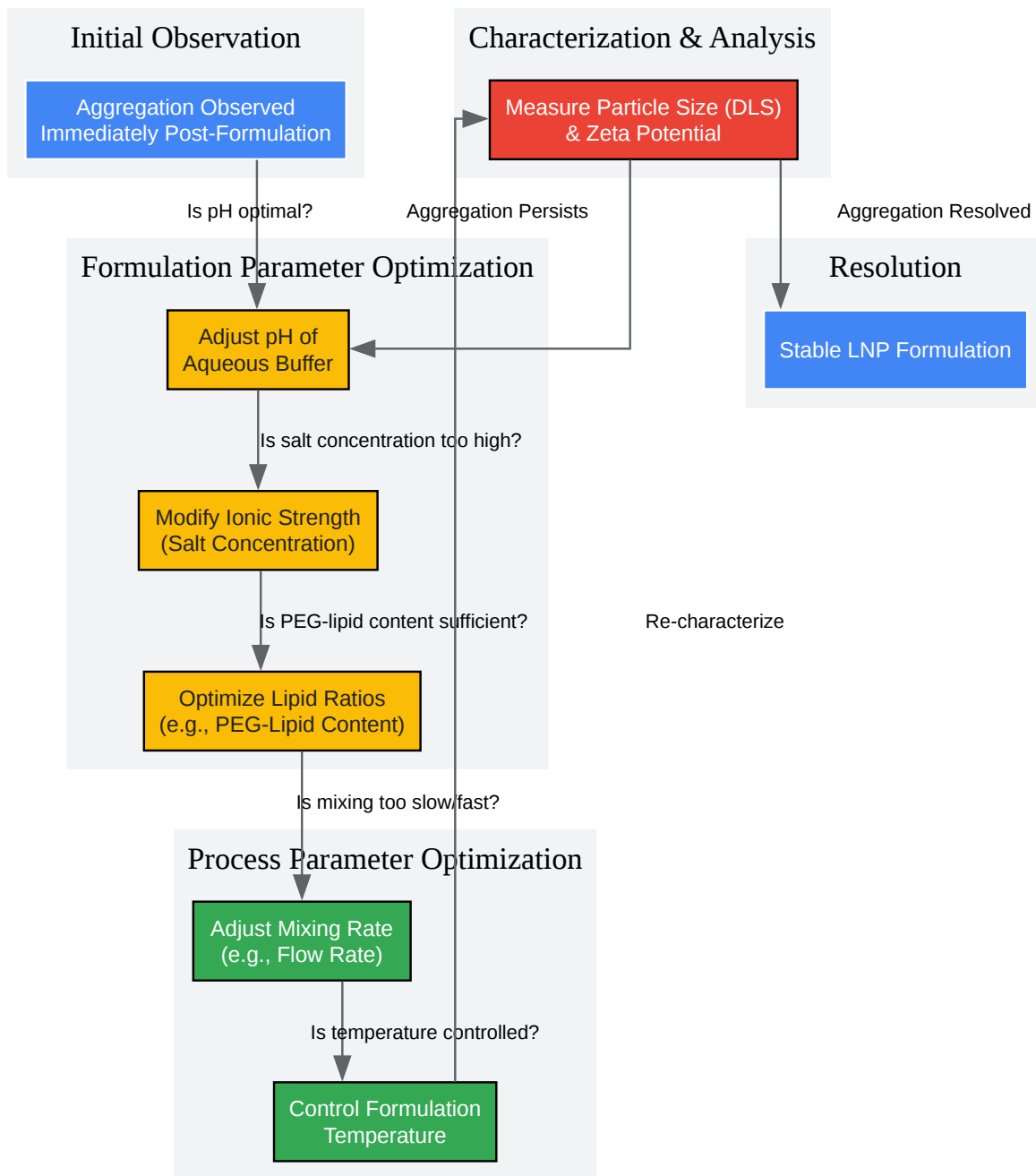
- **pH of the Aqueous Phase:** As a cationic lipid, the charge of **16:0 DAP** is influenced by pH. An inappropriate pH can lead to excessive surface charge and instability, causing aggregation.^[8]
- **Ionic Strength of the Buffer:** High salt concentrations can diminish the electrostatic repulsion between nanoparticles, leading to aggregation.^{[7][8]}
- **Lipid Concentration:** High lipid concentrations increase the likelihood of particle collisions, which can promote aggregation.^[8]
- **Solvent Mixing Rate:** In methods like ethanol injection, a slow mixing rate can result in the formation of larger, less stable particles that are prone to aggregation.^[8]

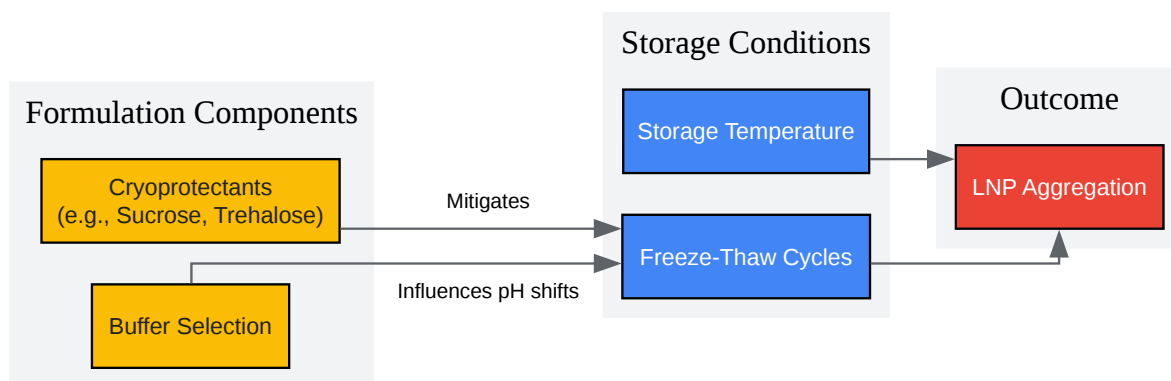
Troubleshooting Guide

Issue 1: LNP aggregation observed immediately after formulation.

This section provides a systematic approach to troubleshooting aggregation that occurs during the LNP manufacturing process.

Troubleshooting Workflow





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